

Trimethylsilyl crotonate molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylsilyl crotonate*

Cat. No.: B102237

[Get Quote](#)

An In-depth Technical Guide to **Trimethylsilyl Crotonate**

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides core technical data on **Trimethylsilyl crotonate**, a silyl enol ether utilized in organic synthesis.

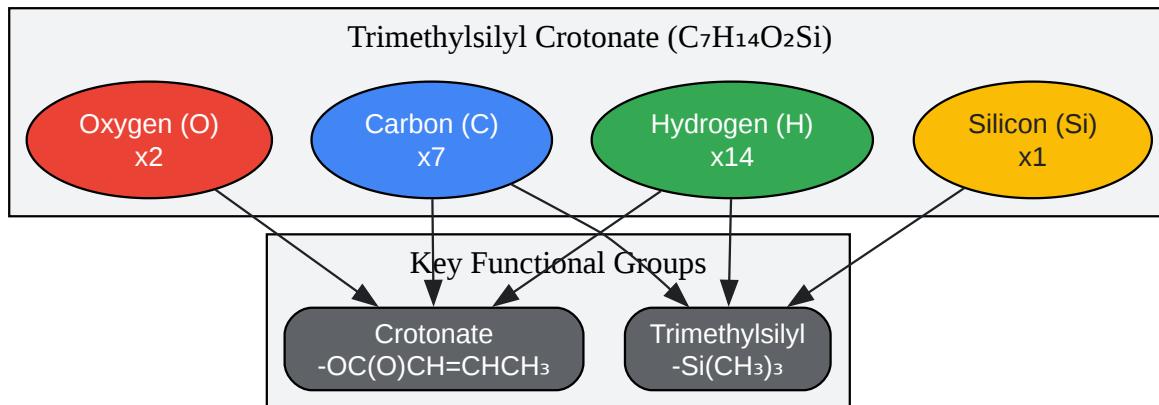
Chemical Identity and Properties

Trimethylsilyl crotonate, identified by the CAS Number 18269-64-2, is a clear, colorless liquid.[\[1\]](#)[\[2\]](#) It is a derivative of crotonic acid and contains a trimethylsilyl group. The compound's key quantitative data are summarized in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₁₄ O ₂ Si [1] |
| Molecular Weight | 158.27 g/mol [1] |
| Boiling Point | 49-50 °C at 10 mm Hg [1] [2] |
| Density | 0.897 g/mL at 25 °C [1] [2] |
| Refractive Index | n _{20/D} 1.4252 [1] [2] |

Structural Composition

The molecular structure of **trimethylsilyl crotonate** is composed of a central silicon atom bonded to three methyl groups and an oxygen atom, which is in turn part of a crotonate group. The elemental composition is fundamental to its reactivity and is visualized below.



[Click to download full resolution via product page](#)

Caption: Elemental and functional group composition of **Trimethylsilyl Crotonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. TRIMETHYLSILYL CROTONATE | 18269-64-2 chemicalbook.com
- To cite this document: BenchChem. [Trimethylsilyl crotonate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b102237#trimethylsilyl-crotonate-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com